

Personal protective equipment for handling 7-Nitroquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 7-Nitroquinazolin-4(3H)-one

Cat. No.: B188088

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Essential Safety and Handling Guide for 7-Nitroquinazolin-4(3H)-one

For Immediate Use by Laboratory Professionals

This document provides critical safety protocols, operational guidance, and disposal plans for the handling of **7-Nitroquinazolin-4(3H)-one** (CAS No. 20872-93-9). The information herein is intended to supplement, not replace, your institution's standard operating procedures and a thorough review of the full Safety Data Sheet (SDS).

Personal Protective Equipment (PPE)

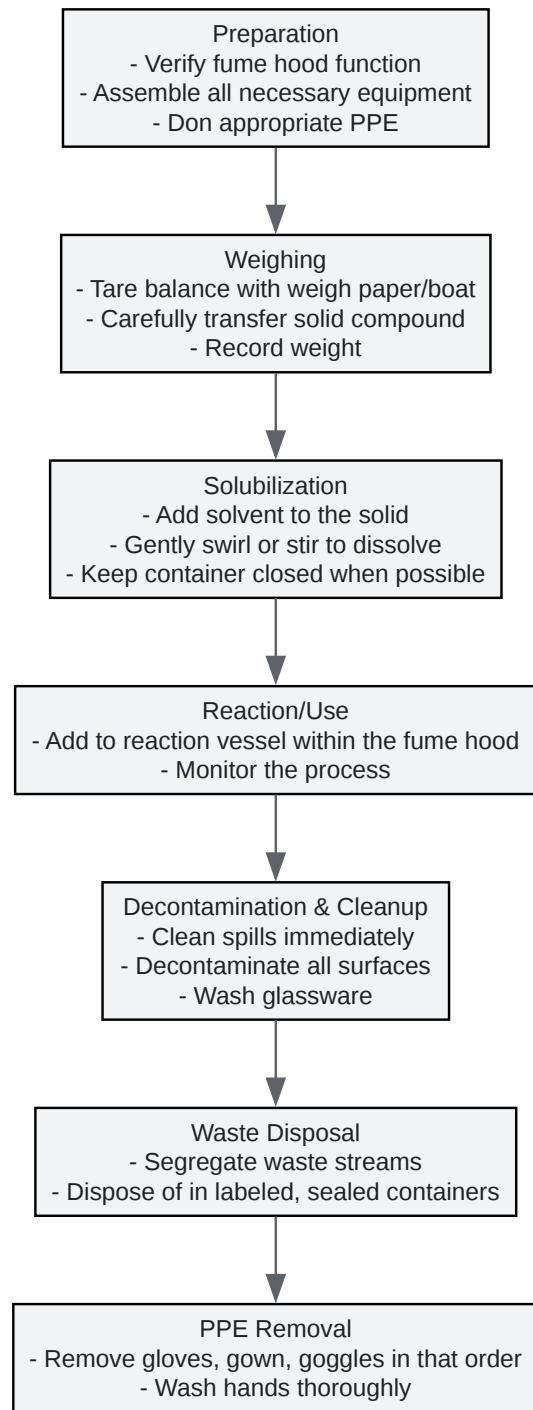
The selection of appropriate PPE is paramount to ensure personnel safety. While the toxicological properties of **7-Nitroquinazolin-4(3H)-one** have not been fully investigated, its chemical structure necessitates a cautious approach. The following table summarizes the required and recommended PPE.

Protection Type	Specification	Requirement Level
Eye Protection	Safety goggles with side shields	Mandatory
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Mandatory
Body Protection	Protective clothing, lab coat	Mandatory
Footwear	Chemical-resistant boots or closed-toe shoes	Mandatory
Respiratory	Use only in a chemical fume hood	Mandatory

Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is crucial to minimize exposure and prevent contamination. All handling of **7-Nitroquinazolin-4(3H)-one** should occur within a designated area, equipped with an eyewash station and a safety shower.

Safe Handling Workflow for 7-Nitroquinazolin-4(3H)-one

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